

Application Note: HPLC Analysis of 4,5-Bis(2-methoxyethoxy)-2-nitrobenzonitrile

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Compound of Interest

Compound Name: 4,5-Bis(2-methoxyethoxy)-2-nitrobenzonitrile

Cat. No.: B1285458

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Introduction

4,5-Bis(2-methoxyethoxy)-2-nitrobenzonitrile (CAS No. 236750-65-5) is a crucial building block in the synthesis of various pharmaceutical compounds, most notably as an impurity of Erlotinib, a drug used in the treatment of non-small cell lung cancer.[2] Its molecular formula is C₁₃H₁₆N₂O₆, and it has a molecular weight of 296.28 g/mol.[3][4] The compound typically appears as a yellow-green crystalline powder.[1] Given its role in pharmaceutical manufacturing, a reliable and robust analytical method is necessary to ensure its purity and identity. This application note describes a reversed-phase HPLC method for the quantitative analysis of **4,5-Bis(2-methoxyethoxy)-2-nitrobenzonitrile**.

Principle of the Method

The method utilizes reversed-phase high-performance liquid chromatography (RP-HPLC) with UV detection. The separation is based on the partitioning of the analyte between a nonpolar stationary phase (C18) and a polar mobile phase. A gradient elution with a mixture of acetonitrile and water, containing a small percentage of formic acid to ensure good peak shape, is employed. The quantification is performed by measuring the absorbance at 254 nm, a wavelength at which the nitroaromatic chromophore exhibits strong absorption.

Experimental Protocols

1. Instrumentation and Materials

- Instrumentation:
 - HPLC system with a gradient pump, autosampler, column oven, and UV-Vis detector.
 - Data acquisition and processing software.
- Column:
 - A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size) is recommended.
- Reagents and Solvents:
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade or purified to 18.2 M Ω ·cm)
 - Formic acid (analytical grade)
 - **4,5-Bis(2-methoxyethoxy)-2-nitrobenzonitrile** reference standard

2. Chromatographic Conditions

The following table summarizes the recommended HPLC parameters.

Parameter	Condition
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient Program	Time (min)
0.0	
15.0	
20.0	
20.1	
25.0	
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV at 254 nm
Injection Volume	10 µL
Run Time	25 minutes

3. Preparation of Solutions

- Sample Diluent: A mixture of Acetonitrile and Water (50:50, v/v) is a suitable diluent.
- Standard Stock Solution (1 mg/mL):
 - Accurately weigh approximately 10 mg of the **4,5-Bis(2-methoxyethoxy)-2-nitrobenzonitrile** reference standard.
 - Transfer it to a 10 mL volumetric flask.
 - Dissolve and dilute to the mark with the sample diluent.

- Working Standard Solutions:
 - Prepare a series of working standard solutions by diluting the stock solution with the sample diluent to achieve concentrations in the desired linear range (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Sample Solution (0.1 mg/mL):
 - Accurately weigh approximately 10 mg of the **4,5-Bis(2-methoxyethoxy)-2-nitrobenzonitrile** sample.
 - Transfer it to a 100 mL volumetric flask.
 - Dissolve and dilute to the mark with the sample diluent.
 - Filter the solution through a 0.45 µm syringe filter prior to injection.

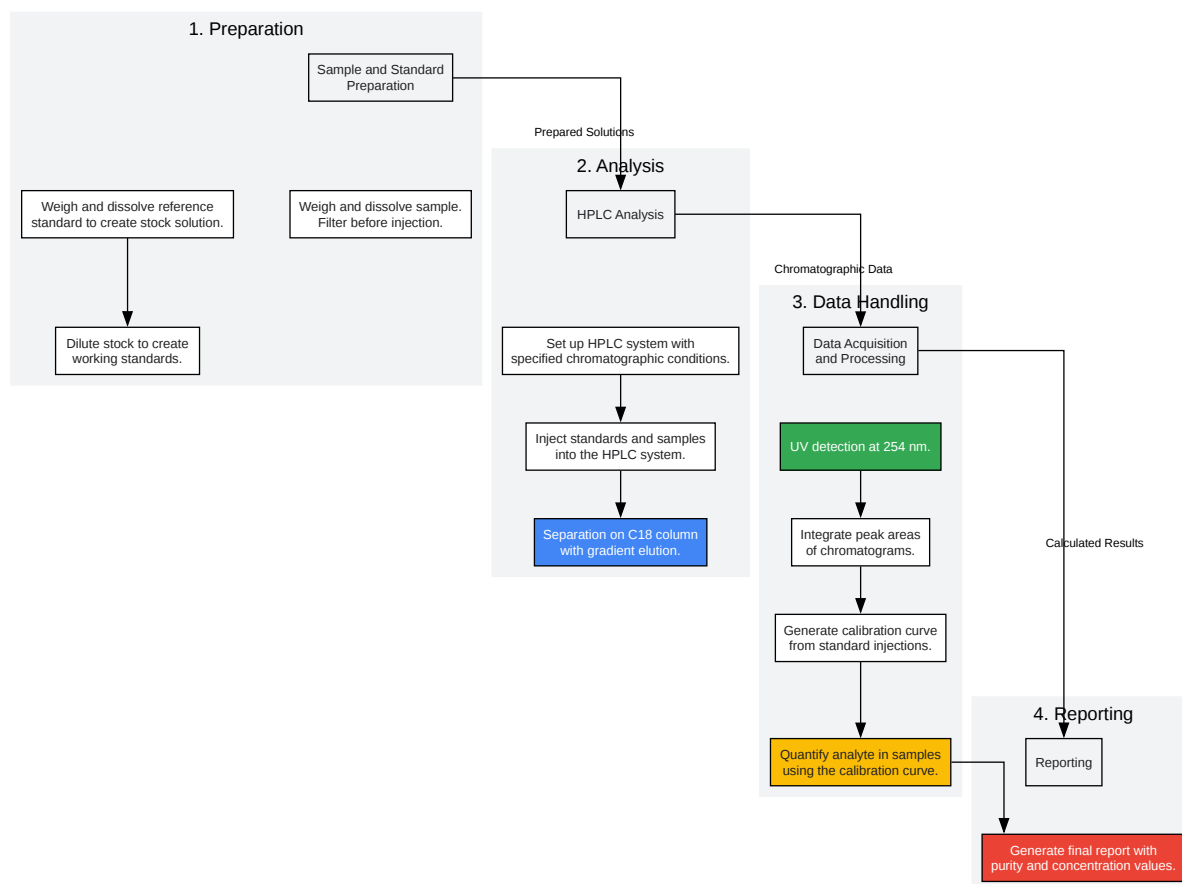
Data Presentation

The following table presents typical (hypothetical) method validation parameters for the HPLC analysis of **4,5-Bis(2-methoxyethoxy)-2-nitrobenzonitrile**. These values are representative of what would be expected for a robust and validated method.

Parameter	Typical Performance
Linearity (Correlation Coefficient, r^2)	> 0.999
Range	1 - 100 $\mu\text{g/mL}$
Limit of Detection (LOD)	$\sim 0.1 \mu\text{g/mL}$
Limit of Quantification (LOQ)	$\sim 0.3 \mu\text{g/mL}$
Precision (%RSD)	< 2%
Accuracy (Recovery)	98 - 102%
Specificity	No interference from blank or known impurities at the retention time of the analyte.
Retention Time (Approximate)	8 - 12 minutes (dependent on the specific column and system)

Mandatory Visualization

The following diagram illustrates the experimental workflow for the HPLC analysis of **4,5-Bis(2-methoxyethoxy)-2-nitrobenzonitrile**.



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Caption: Workflow for HPLC analysis of **4,5-Bis(2-methoxyethoxy)-2-nitrobenzonitrile**.

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References

- 1. 2-nitro-4,5-bis(2-methoxyethoxy)benzonitrile CAS 236750-65-5 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 2. 4,5-Bis(2-methoxyethoxy)-2-nitrobenzonitrile | 236750-65-5 [chemicalbook.com]
- 3. GSRS [precision.fda.gov]
- 4. echemi.com [echemi.com]
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